

Application Notes and Protocols for High-Throughput Screening with DDR1-IN-1

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Cdk9/10/gsk3|A-IN-1

Cat. No.: B15141453

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Introduction

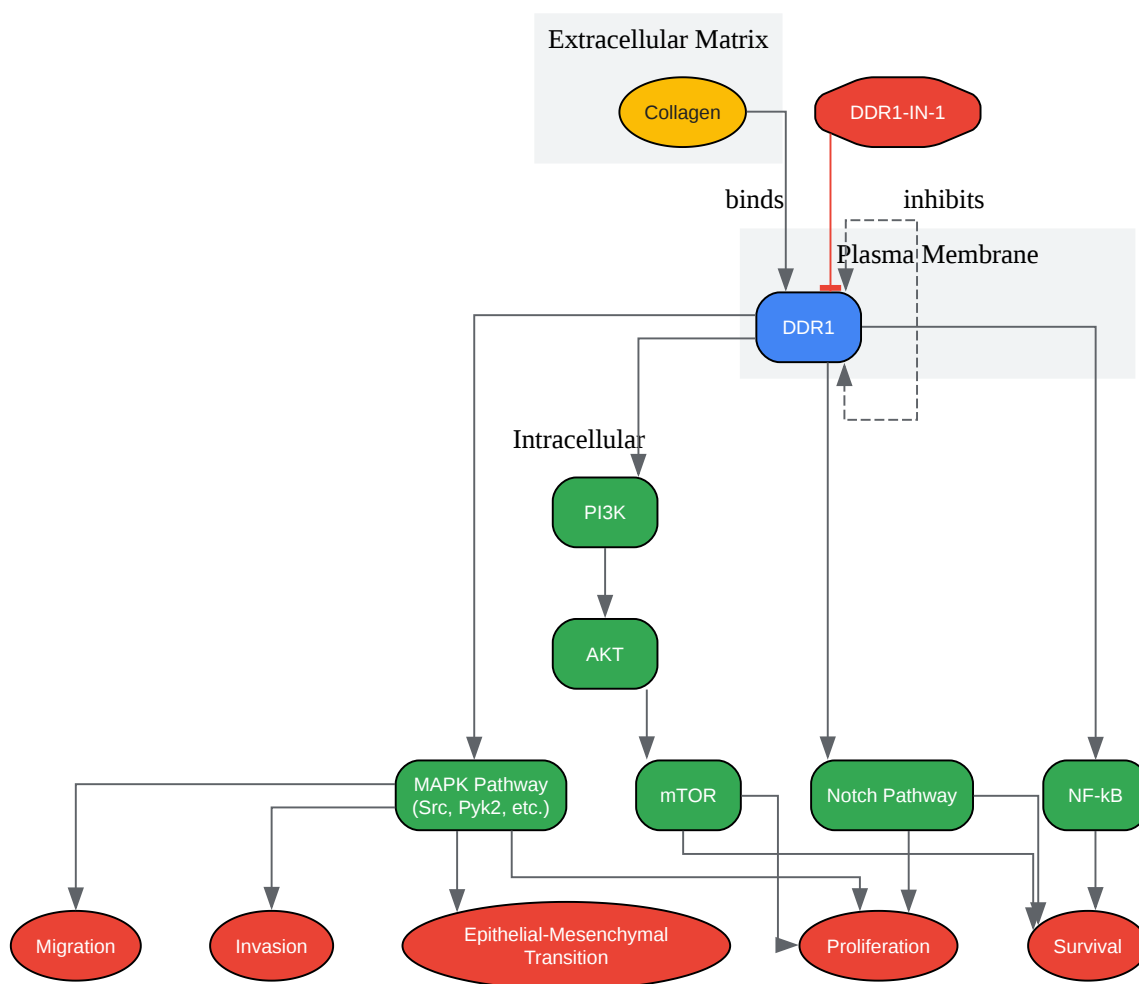
Discoidin domain receptor 1 (DDR1) is a receptor tyrosine kinase (RTK) that, upon activation by its ligand, collagen, plays a significant role in various cellular processes, including proliferation, differentiation, adhesion, migration, and invasion.[1][2] Dysregulation of DDR1 signaling has been implicated in the progression of numerous diseases, including cancer and fibrosis, making it an attractive therapeutic target.[3][4] DDR1-IN-1 is a potent and selective, ATP-competitive inhibitor of DDR1 that stabilizes the 'DFG-out' or inactive conformation of the kinase domain.[1][5] These application notes provide a comprehensive guide for utilizing DDR1-IN-1 in high-throughput screening (HTS) campaigns to identify and characterize novel DDR1 inhibitors.

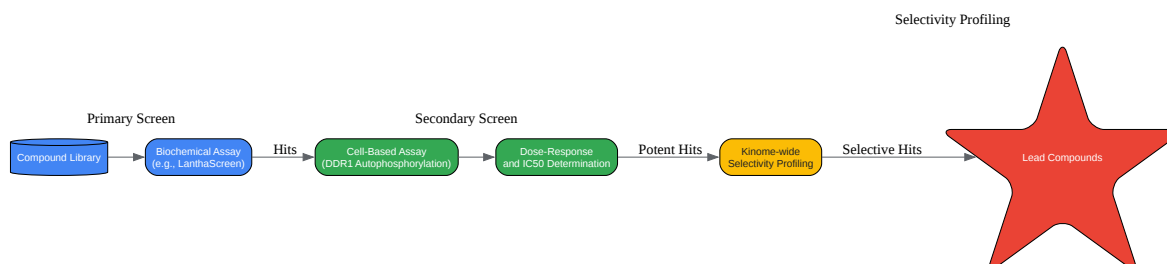
Mechanism of Action of DDR1-IN-1

DDR1-IN-1 is a type II kinase inhibitor.[1] Unlike type I inhibitors that bind to the active conformation of the kinase, type II inhibitors bind to the inactive 'DFG-out' conformation. This specific binding mode contributes to the selectivity of DDR1-IN-1.[1] Upon binding, DDR1-IN-1 blocks the autophosphorylation of DDR1 induced by collagen, thereby inhibiting downstream signaling pathways.[1][2]

DDR1 Signaling Pathway

Collagen binding to the extracellular discoidin domain of DDR1 induces receptor dimerization and subsequent autophosphorylation of tyrosine residues in the intracellular kinase domain. This activation triggers a cascade of downstream signaling events, primarily through the PI3K/AKT/mTOR and MAPK pathways, which regulate key cellular functions.[3][6][7]





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- To cite this document: BenchChem. [Application Notes and Protocols for High-Throughput Screening with DDR1-IN-1]. BenchChem, [2025]. [Online PDF]. Available at:
[https://www.benchchem.com/product/b15141453#high-throughput-screening-with-a-in-1-inhibitor]

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